

Vapor pressure of dibromomethane at different temperatures

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Vapor Pressure of Dibromomethane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of dibromomethane (CH₂Br₂) at various temperatures. The information contained herein is intended to support research, development, and manufacturing activities where the volatility of dibromomethane is a critical parameter. This document includes tabulated vapor pressure data, detailed experimental protocols for its determination, and a conceptual workflow for the measurement process.

Data Presentation: Vapor Pressure of Dibromomethane

The following table summarizes experimentally determined vapor pressure data for **dibromomethane** at different temperatures. For ease of comparison, all pressure values have been converted to kilopascals (kPa) and temperatures to Kelvin (K) and Celsius (°C).



Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)	Reference
-37	236.15	0.1	[1]
-7	266.15	1	[1]
20	293.15	4.65	[2]
20	293.15	4.653	[3]
25	298.15	5.92	[4]
35.2	308.35	10	[1]
96.5	369.65	100	[1]

Note: Data from various sources may have been determined using different experimental techniques, which can contribute to minor variations in the reported values.

The relationship between temperature and vapor pressure can also be described by the Antoine equation:

$$log_{10}(P) = A - (B / (T + C))$$

Where P is the vapor pressure in bar, and T is the temperature in Kelvin. For **dibromomethane**, the Antoine coefficients are:

- A = 4.15665
- B = 1313.13
- C = -61.281

These coefficients are valid for a temperature range of 285.3 K to 370.3 K.[5]

Experimental Protocols

The determination of vapor pressure for a volatile organic compound like **dibromomethane** can be accurately performed using several established methods. The following protocol

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describes the static method, a direct and reliable technique for measuring the vapor pressure of a pure liquid.

Objective: To determine the equilibrium vapor pressure of a purified sample of **dibromomethane** at a series of controlled temperatures.

Apparatus:

- A thermostatically controlled vacuum-tight sample cell (e.g., a glass or stainless steel vessel).
- A high-precision pressure transducer or a mercury manometer.
- A calibrated temperature sensor (e.g., a platinum resistance thermometer).
- A vacuum pump capable of reaching pressures below 1 Pa.
- A degassing system (e.g., a freeze-pump-thaw setup).
- A constant temperature bath or a furnace to control the sample cell temperature.

Procedure:

- Sample Preparation: A high-purity sample of dibromomethane is introduced into the sample
 cell. It is crucial to thoroughly degas the sample to remove any dissolved air or other volatile
 impurities, as their presence would contribute to the total measured pressure, leading to
 erroneously high vapor pressure readings. This is typically achieved by a series of freezepump-thaw cycles.
- System Evacuation: The entire apparatus, including the sample cell and the pressure measurement system, is evacuated to a high vacuum to remove any residual air.
- Temperature Equilibration: The sample cell is brought to the desired temperature using the constant temperature bath or furnace. The temperature must be precisely controlled and monitored throughout the measurement.
- Vapor-Liquid Equilibrium: The system is allowed to reach thermal and phase equilibrium. At this point, the pressure inside the cell, exerted by the **dibromomethane** vapor, becomes



constant.

- Pressure Measurement: The equilibrium vapor pressure is measured using the pressure transducer or manometer.
- Data Collection at Multiple Temperatures: The procedure is repeated at several different temperatures to obtain a set of vapor pressure data as a function of temperature.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the vapor pressure of **dibromomethane** using the static method.



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